

A Comprehensive Technical Guide to the Safe Handling of 4,4'-Dithiobisbenzoic Acid

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Compound of Interest

Compound Name: 4,4'-Dithiobisbenzoic acid

Cat. No.: B013565

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **4,4'-Dithiobisbenzoic acid** (CAS No. 1155-51-7). The information is compiled to ensure the safe use of this compound in a laboratory and research environment.

Chemical and Physical Properties

4,4'-Dithiobisbenzoic acid is a disulfide-containing aromatic carboxylic acid. Its properties are summarized below.

Property	Value
CAS Number	1155-51-7
Molecular Formula	C ₁₄ H ₁₀ O ₄ S ₂ [1][2]
Molecular Weight	306.36 g/mol [1][3]
Appearance	Light yellow to pale orange solid[1]
Melting Point	317-320°C (decomposes)
Boiling Point	525.2°C at 760 mmHg
Flash Point	271.4°C
Density	1.53 g/cm ³
Solubility	Insoluble in water.
SMILES	<chem>O=C(O)c1ccc(SSc2ccc(C(=O)O)cc2)cc1</chem> [1]
InChI Key	GAMSSMZJKUMFEY-UHFFFAOYSA-N[1]

Hazard Identification and Classification

While a complete GHS classification for **4,4'-Dithiobisbenzoic acid** is not readily available, data for the closely related isomer, 2,2'-Dithiodibenzoic acid, indicates potential hazards. Users should handle **4,4'-Dithiobisbenzoic acid** with the assumption of similar risks.

Potential Hazards:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust.
- Allergic Skin Reaction: May cause an allergic skin reaction.[4]

GHS Pictograms (Anticipated):

Pictogram	Hazard Class
!	Irritant, Skin Sensitizer

Hazard and Precautionary Statements (Anticipated):

Code	Statement
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.[4]
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.

Toxicological and Ecotoxicological Data

Specific toxicological and ecotoxicological data for **4,4'-Dithiobisbenzoic acid** are not readily available in the public domain. The toxicological properties have not been fully investigated.[4] It is recommended to handle the compound as potentially hazardous. Studies on related benzoic acid compounds suggest that they are generally of low toxicity.

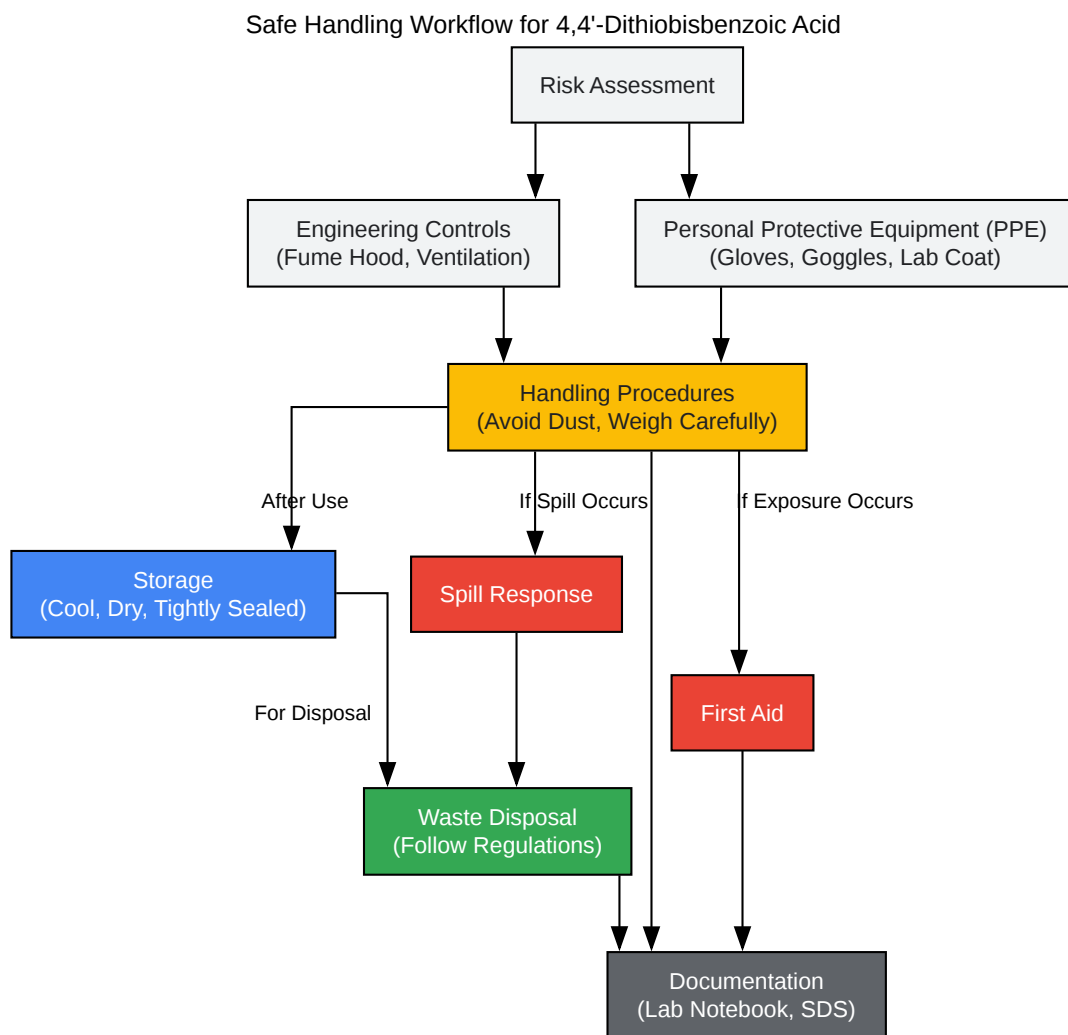
Data Point	Value
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Carcinogenicity	Not classified as a carcinogen
Ecotoxicity	No data available

Experimental Protocols

Detailed experimental protocols for the safety evaluation of **4,4'-Dithiobisbenzoic acid** are not publicly available. The safety data presented in Safety Data Sheets are typically derived from standardized tests (e.g., OECD guidelines) for chemical hazard assessment. These tests are conducted under controlled laboratory conditions to determine endpoints such as skin and eye irritation potential, sensitization, and acute toxicity.

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling of **4,4'-Dithiobisbenzoic acid**, from initial risk assessment to final disposal.



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Caption: Logical workflow for the safe handling of **4,4'-Dithiobisbenzoic acid**.

Detailed Handling and Storage Procedures

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[\[5\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if they become contaminated.
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.

Handling

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[\[5\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Container: Keep the container tightly closed and sealed.
- Incompatibilities: Store away from strong oxidizing agents.[\[6\]](#)

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation or a rash develops.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described above.
- Containment and Cleanup: Moisten the spilled solid to prevent dusting and then carefully sweep or scoop it into a suitable container for disposal.[6] Avoid creating dust clouds.
- Environmental Precautions: Do not let the product enter drains.[6]

Disposal Considerations

- Waste Disposal: Dispose of this material and its container in accordance with all applicable federal, state, and local regulations. It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.
- Contaminated Packaging: Contaminated packaging should be treated as the product itself.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer before handling any chemical. The user is solely responsible for all precautions necessary for the safe handling and use of **4,4'-Dithiobisbenzoic acid**.

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